

Application Note: Cefteram Pivoxil Antimicrobial Susceptibility Testing using the Agar Dilution Method

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Compound of Interest

Compound Name: Cefteram Pivoxil

Cat. No.: B193855

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

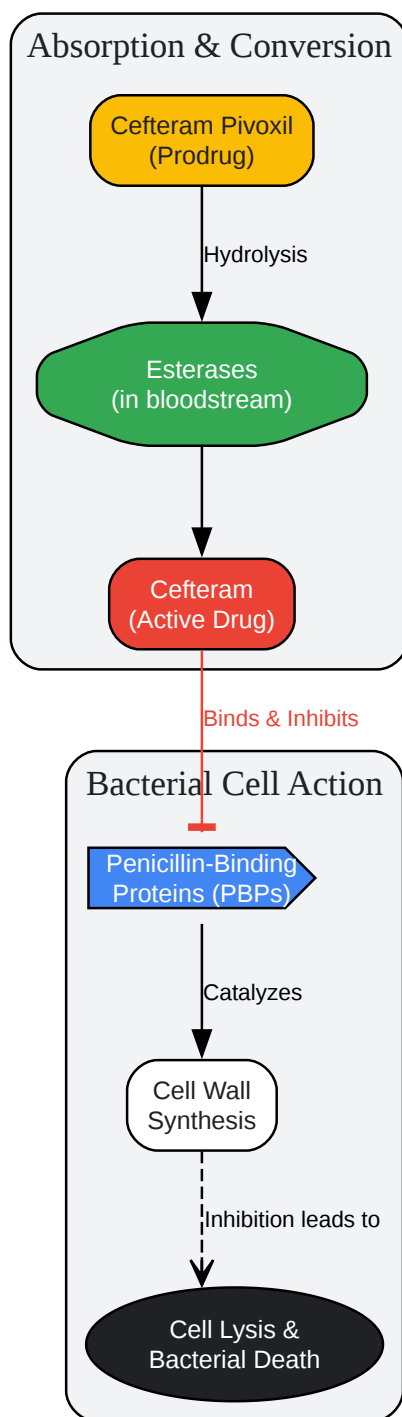
Cefteram Pivoxil is an orally administered third-generation cephalosporin antibiotic.[1] It is a prodrug that is hydrolyzed in the body to its active form, Cefteram.[1][2] Cefteram exhibits broad-spectrum bactericidal activity against a variety of Gram-positive and Gram-negative bacteria by inhibiting cell wall synthesis.[2] Determining the susceptibility of bacterial isolates to Cefteram is crucial for clinical diagnostics and drug development research.

The agar dilution method is a standardized reference procedure for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[3][4][5] The MIC is the lowest concentration of an antibiotic that prevents the visible growth of a bacterium under defined conditions.[4][5][6] This method involves incorporating serial dilutions of the antimicrobial agent into an agar medium, followed by the inoculation of standardized bacterial suspensions.[4][6] It is considered a gold standard for susceptibility testing due to its accuracy and reproducibility.[3]

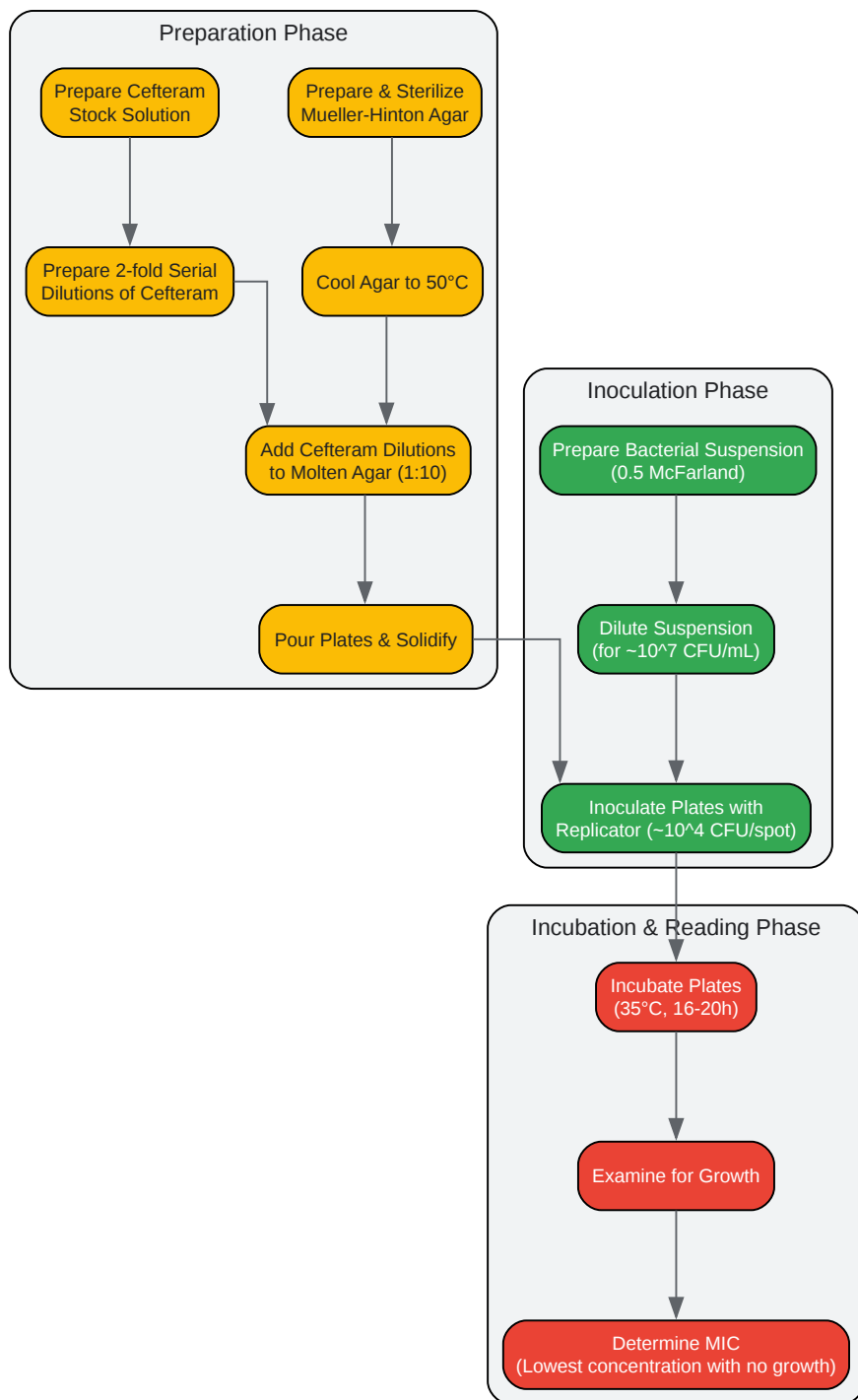
This document provides a detailed protocol for determining the MIC of **Cefteram Pivoxil** using the agar dilution method, in accordance with guidelines established by the Clinical and Laboratory Standards Institute (CLSI).[7][8]

2. Mechanism of Action

Cefteram Pivoxil is an esterified prodrug, which enhances its oral absorption.^[1] After ingestion, it is absorbed from the gastrointestinal tract and rapidly hydrolyzed by esterases in the bloodstream to release its active metabolite, Cefteram.^{[1][2]} Cefteram's bactericidal effect is achieved by targeting and inactivating Penicillin-Binding Proteins (PBPs), which are essential bacterial enzymes responsible for the synthesis and cross-linking of the peptidoglycan layer of the bacterial cell wall.^{[1][2]} By inhibiting PBP function, Cefteram disrupts cell wall integrity, leading to cell lysis and bacterial death.^{[1][2]}



Agar Dilution Method Workflow

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- To cite this document: BenchChem. [Application Note: Cefteram Pivoxil Antimicrobial Susceptibility Testing using the Agar Dilution Method]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b193855#agar-dilution-method-for-cefteram-pivoxil-susceptibility-testing>]

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